

# WN1316: An In-depth Technical Guide on the Initial Safety and Toxicity Profile

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## Compound of Interest

Compound Name: WN1316

Cat. No.: B10826055

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Disclaimer: Publicly available information on the specific safety and toxicity profile of **WN1316** is limited. This guide synthesizes the available preclinical data and contextualizes it within standard toxicological assessments for investigational new drugs. The experimental protocols and data tables, where specific **WN1316** data is unavailable, are representative of industry-standard methodologies for a compound of this class.

## Executive Summary

**WN1316** is an acylaminoimidazole derivative investigated for its neuroprotective properties, particularly in the context of amyotrophic lateral sclerosis (ALS). Developed by Neugen Pharma and Wakunaga Pharmaceutical, **WN1316** has shown promise in preclinical models by mitigating oxidative stress and glial inflammation. While a Phase I clinical trial in human volunteers has been completed, detailed results regarding its safety and toxicity are not publicly disclosed. This document provides a comprehensive overview of the known preclinical information and outlines the standard safety and toxicity assessments that would be conducted for a compound like **WN1316** to support its clinical development.

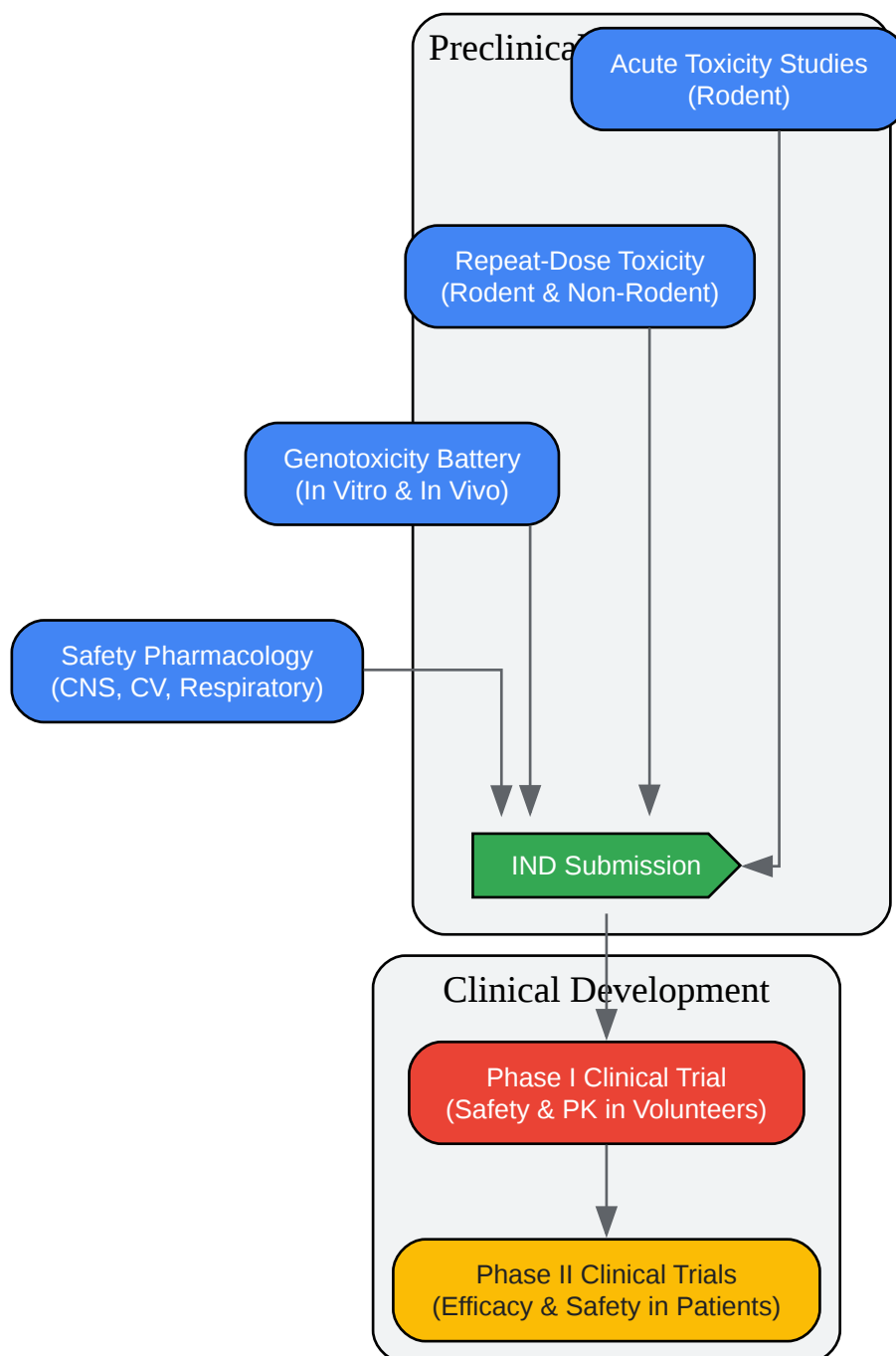
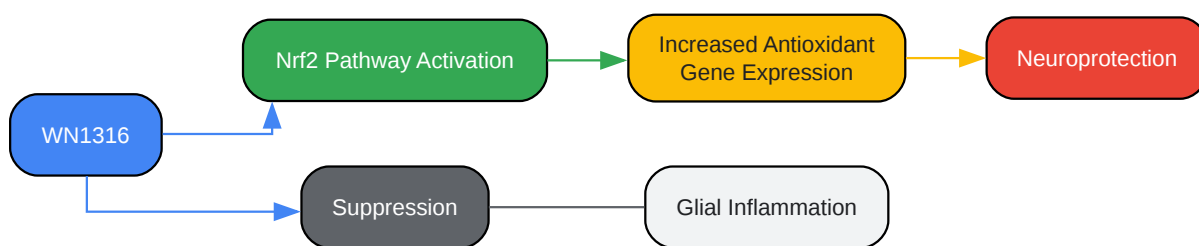
## Chemical and Physical Properties

A clear understanding of a compound's chemical and physical properties is fundamental to its toxicological assessment.

Property	Value	Reference
Chemical Name	2-[mesityl(methyl)amino]-N-[4-(pyridin-2-yl)-1H-imidazol-2-yl]acetamide trihydrochloride	[1]
Molecular Formula	C <sub>26</sub> H <sub>29</sub> N <sub>5</sub> O · 3HCl	Inferred
Molecular Weight	458.82 g/mol (free base)	[1]
Chemical Class	Acylaminoimidazole	[1]
Appearance	Not publicly available	
Solubility	Not publicly available	
LogP	Not publicly available	
pKa	Not publicly available	

## Mechanism of Action and Signaling Pathway

**WN1316** is a novel small molecule designed to selectively suppress oxidative stress-induced cell death. Its primary mechanism of action involves the activation of the Nrf2 (NF-E2-related factor 2) pathway, a critical regulator of endogenous antioxidant responses. By stimulating this pathway, **WN1316** enhances the expression of cytoprotective genes, thereby protecting cells from oxidative damage. Additionally, **WN1316** has been shown to suppress glial inflammation, a key pathological feature of neurodegenerative diseases like ALS.



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## References

- 1. ophthalmologytimes.com [ophthalmologytimes.com]
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